

Essential Procedures for the Safe Disposal of JNJ-61432059

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Compound of Interest

Compound Name: JNJ-61432059

Cat. No.: B15616251

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For immediate implementation, this guide provides critical safety and logistical information for the proper disposal of the research chemical **JNJ-61432059**. Researchers, scientists, and drug development professionals are advised to adhere to these procedures to ensure laboratory safety and environmental compliance. It is imperative to consult the official Safety Data Sheet (SDS) provided by the manufacturer and your institution's Environmental Health and Safety (EHS) department for definitive and specific disposal protocols.^[1]

JNJ-61432059 is an orally active and selective negative modulator of the AMPA receptor associated with transmembrane AMPAR regulatory protein (TARP) γ -8.^{[1][2][3]} As with all research chemicals, meticulous handling and disposal are crucial.

Quantitative Data Summary

The following table summarizes key quantitative data for **JNJ-61432059**, compiled from available resources.

Parameter	Value	Source
pIC50	9.7 (for AMPAR)	MedChemExpress, TargetMol
Purity	99.18%	MedChemExpress
Solubility in DMSO	42.5 mg/mL (95.84 mM)	Bioss
65 mg/mL	Proteintech	
Storage (Powder)	-20°C for 3 years	Bioss
Storage (in Solvent)	-80°C for 2 years; -20°C for 1 year	MedChemExpress, Bioss

Standard Disposal Protocol for JNJ-61432059

The disposal of **JNJ-61432059**, in the absence of a specific Safety Data Sheet, should follow standard best practices for research-grade chemical compounds.^[1] The following step-by-step procedure is based on general principles of laboratory chemical waste management.

Step 1: Consultation and Waste Identification

- **Primary Action:** Review the Safety Data Sheet (SDS) and consult with your institution's EHS department.^[1] The SDS contains specific details on hazards, handling, and disposal. Your EHS department can provide institution-specific protocols.
- **Waste Characterization:** Identify the nature of the waste. Determine if it is the pure compound, a solution, or contaminated material (e.g., gloves, pipette tips, vials). Proper identification is critical for correct segregation and disposal.^[1]

Step 2: Waste Segregation

- **Action:** Segregate the chemical waste based on its compatibility and hazard classification.^[1]
- **Key Considerations:**
 - Avoid mixing incompatible chemicals to prevent hazardous reactions.

- Follow established waste stream protocols within your institution (e.g., halogenated solvents, non-halogenated solvents, solid chemical waste).[1]

Step 3: Containerization

- Action: Use appropriate, clearly labeled waste containers.[1]
- Key Considerations:
 - Containers must be chemically resistant to **JNJ-61432059** and any solvents used.
 - The container must be in good condition with a secure lid.
 - The label must clearly state the contents, including the full chemical name "**JNJ-61432059**," and any associated hazards.[1]

Step 4: Storage of Waste

- Action: Store the waste containers in a designated, secure, and safe location pending disposal.[1]
- Key Considerations:
 - The storage area should be well-ventilated.
 - Secondary containment should be used to prevent spills.[1]

Step 5: Final Disposal

- Action: Arrange for the collection and disposal of the waste by a licensed hazardous waste contractor.[1]
- Critical Note: Never dispose of **JNJ-61432059** or its containers down the drain or in regular trash unless explicitly permitted by the SDS and your institution's EHS.[1]

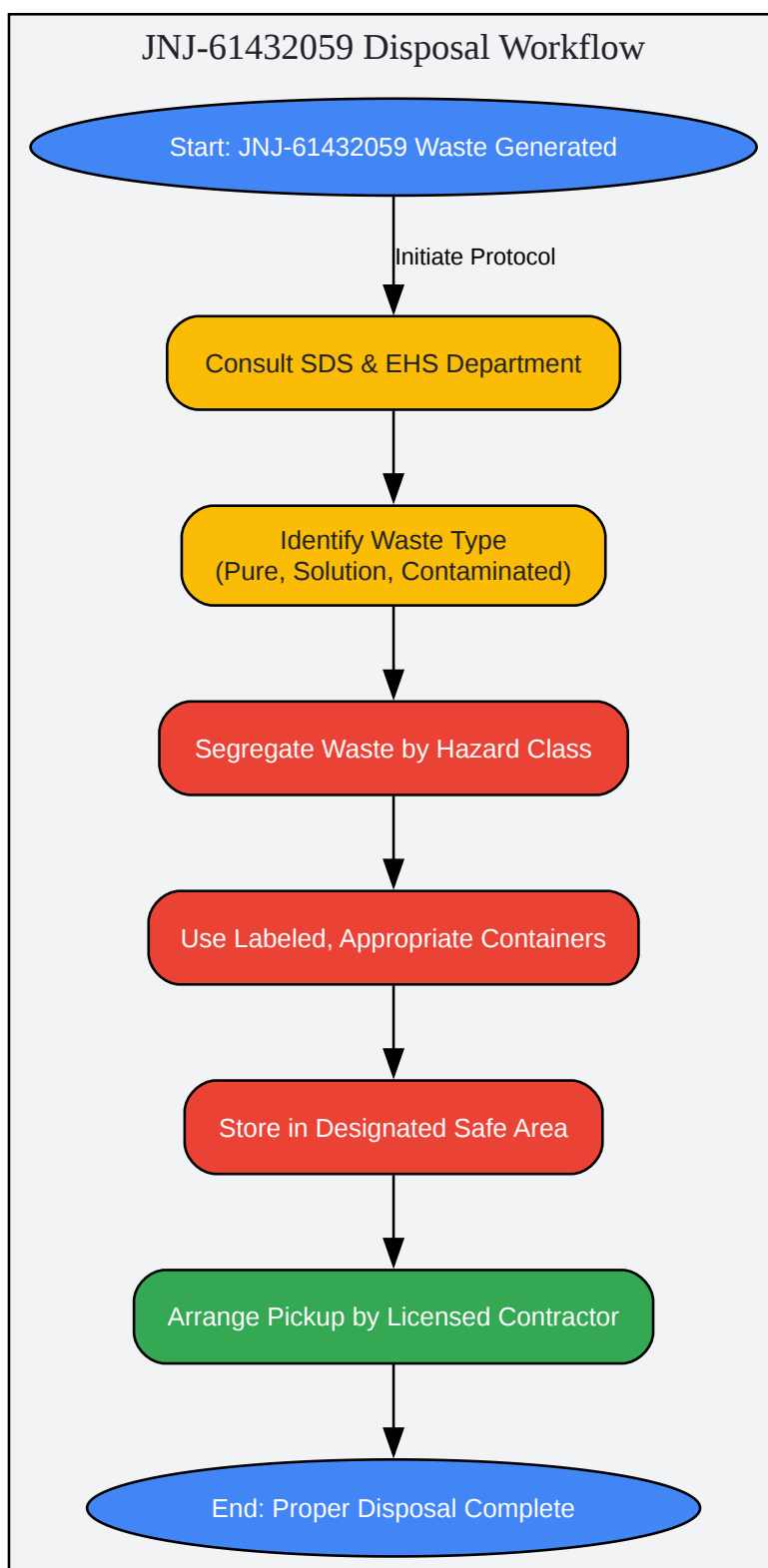
Experimental Protocol: Waste Neutralization

In some instances, chemical neutralization may be a permissible step before disposal. However, this must only be performed if explicitly outlined in the manufacturer's SDS and

approved by your institution's EHS department.^[1] A general workflow for considering neutralization is provided in the diagram below.

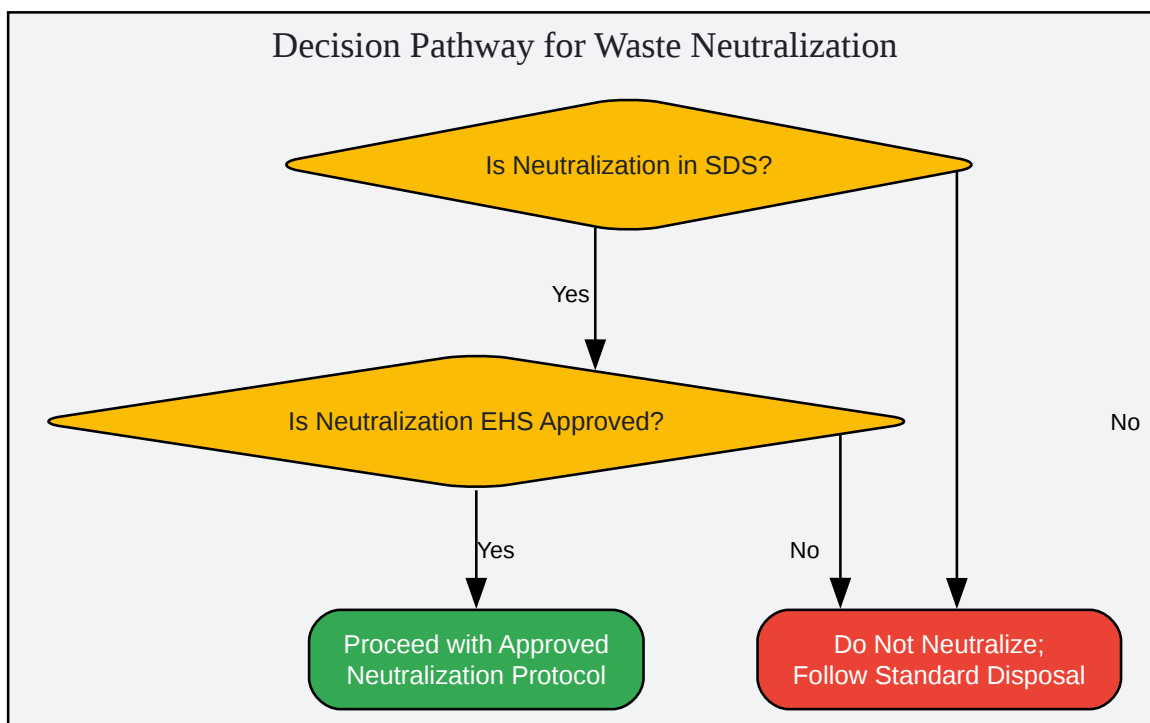
Visualized Workflows

The following diagrams illustrate the key logical and procedural workflows for the proper disposal of **JNJ-61432059**.



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Caption: General workflow for the disposal of **JNJ-61432059**.



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Caption: Decision logic for considering waste neutralization.

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References

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